

# JNJ-38158471: A Potent and Selective VEGFR-2 Kinase Inhibitor

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An In-depth Technical Guide for Researchers and Drug Development Professionals

### **Abstract**

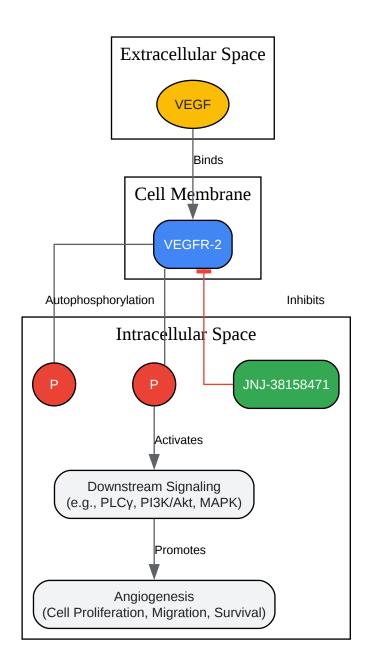
**JNJ-38158471** is a potent and selective, orally bioavailable small molecule inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key mediator of angiogenesis. By targeting the ATP-binding site of the VEGFR-2 tyrosine kinase, **JNJ-38158471** effectively abrogates VEGF-induced signaling pathways implicated in tumor growth and neovascularization. This document provides a comprehensive overview of the chemical structure, properties, and biological activity of **JNJ-38158471**, including detailed experimental protocols and pathway visualizations to support further research and development.

## **Chemical Structure and Properties**

**JNJ-38158471**, with the IUPAC name 1-{4-[6-amino-5-(methoxyimino-methyl)-pyrimidin-4-yloxy]-2-chloro-phenyl}-3-ethyl-urea, is a novel oxime derivative.[1]

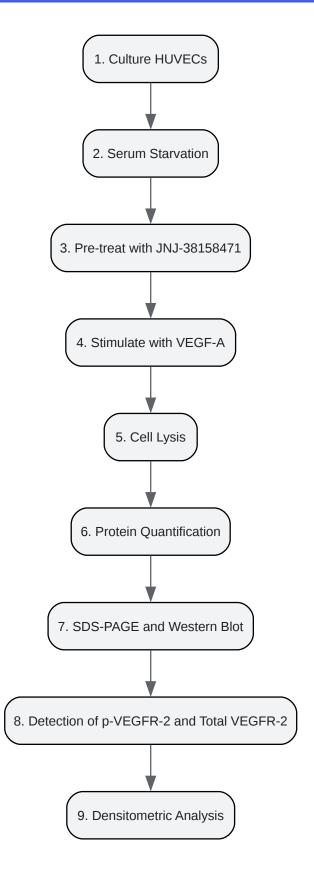
Chemical Structure:











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### References

- 1. JNJ-38158471 Drug Targets, Indications, Patents Synapse [synapse.patsnap.com]
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